

Personal protective equipment for handling TC-Mps1-12

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Compound of Interest

Compound Name: TC-Mps1-12

Cat. No.: B611252

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Essential Safety and Handling Guide for TC-Mps1-12

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **TC-Mps1-12**. It includes detailed procedural guidance on personal protective equipment, operational handling, storage, and disposal.

Chemical and Physical Properties

TC-Mps1-12 is a potent and selective monopolar spindle 1 (Mps1) kinase inhibitor.[1][2][3] It is intended for laboratory research use only.[2][3]

Property	Value
Molecular Formula	C ₁₇ H ₂₀ N ₆ O
Molecular Weight	324.38 g/mol [2][4]
CAS Number	1206170-62-8[2][4]
Purity	≥99%[2][3]
IC ₅₀	6.4 nM[1][2][3]
Solubility	Soluble to 100 mM in DMSO and to 20 mM in ethanol with gentle warming.[2]
Storage (Powder)	Store at +4°C or -20°C.[2][4]
Storage (in Solvent)	Store at -80°C for up to 6 months, or at -20°C for up to 1 month.[1]

Hazard Identification and Personal Protective Equipment (PPE)

TC-Mps1-12 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] Adherence to strict safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

GHS Hazard Statements:

- H302: Harmful if swallowed.[4]
- H410: Very toxic to aquatic life with long lasting effects.[4]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Requirements
Eye Protection	Safety goggles with side-shields.[4]
Hand Protection	Protective gloves (e.g., nitrile).[4]
Skin & Body Protection	Impervious clothing, such as a lab coat.[4]
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.[4]

Experimental Protocols: Handling and Preparation of Solutions

Safe Handling Precautions:

- Avoid inhalation, and contact with eyes and skin.[4]
- Prevent the formation of dust and aerosols.[4]
- Use only in areas with appropriate exhaust ventilation.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash skin thoroughly after handling.[4]

Reconstitution and Dilution:

- For a 10 mM stock solution, add 3.08 mL of DMSO to 10 mg of **TC-Mps1-12**.
- Further dilutions can be made using the appropriate cell culture medium or buffer.
- Calculations for different molarities and volumes can be performed using standard laboratory calculators.

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[4]
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[4]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.[4]
Inhalation	Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[4]

Spill and Disposal Procedures

Spill Management:

- In case of a spill, collect the spillage to prevent it from entering drains or water courses.[4]
- Use appropriate absorbent material for liquid spills.
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Clean the spill area thoroughly.

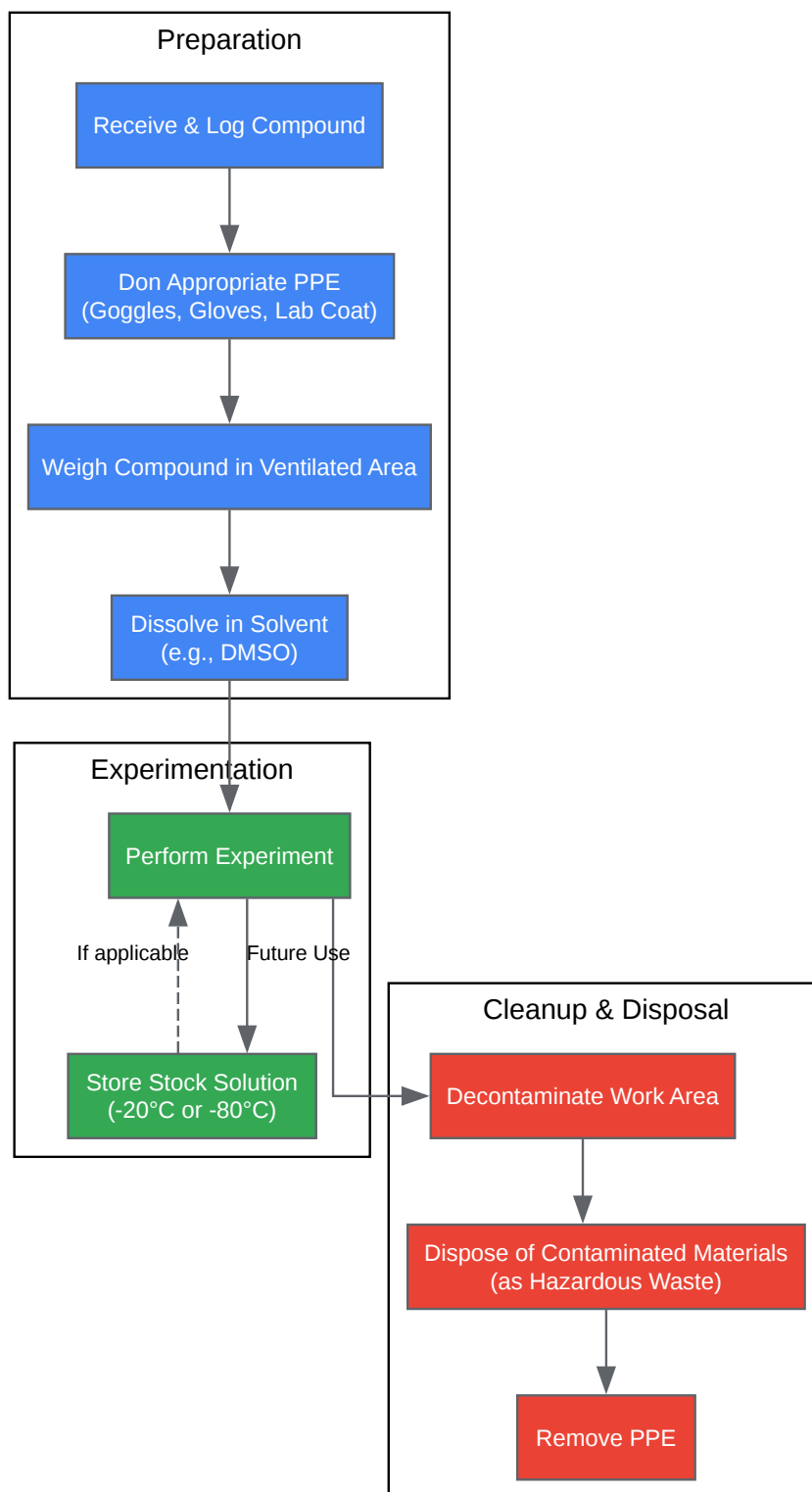
Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant.[4]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Signaling Pathway and Experimental Workflow

The following diagram illustrates the safe handling workflow for **TC-Mps1-12**, from receiving the compound to its final disposal.

TC-Mps1-12 Safe Handling Workflow



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Caption: A flowchart outlining the key steps for the safe handling of **TC-Mps1-12** in a laboratory setting.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TC Mps1 12 | TTK/Mps1 Kinase Inhibitors: R&D Systems [rndsystems.com]
- 3. TC Mps1 12 | Monopolar Spindle 1 Kinase | Tocris Bioscience [tocris.com]
- 4. TC-Mps1-12|1206170-62-8|MSDS [dcchemicals.com]
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